

Technical Support Center: 5-Methylmorpholine-3-carboxylic Acid Stability Guide

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Compound of Interest

Compound Name: 5-Methylmorpholine-3-carboxylic acid

CAS No.: 1506756-82-6

Cat. No.: B3242258

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Executive Summary & Chemical Profile[1]

5-Methylmorpholine-3-carboxylic acid is a conformationally constrained cyclic

-amino acid. It serves as a critical scaffold in peptidomimetics, offering restricted conformational flexibility that can enhance the metabolic stability and potency of bioactive peptides.

However, its stability profile is governed by two dominant structural features:

- The Secondary Amine (Position 4): Susceptible to oxidation and carbamate formation.
- The
-Chiral Center (Position 3): Prone to racemization (epimerization), particularly during activation for amide bond formation.

Chemical Structure & Numbering:

- Position 1: Oxygen (Ether)
- Position 3: Carboxylic Acid (-center)

- Position 4: Nitrogen (Secondary Amine)
- Position 5: Methyl Group^[1]

Critical Stability Issues & Troubleshooting (Q&A)

Category A: Stereochemical Instability (Racemization)

Q1: I observed a loss of diastereomeric excess (de) after coupling **5-Methylmorpholine-3-carboxylic acid** to my peptide. Why is this happening?

Technical Insight: The C3 proton is acidic due to the electron-withdrawing inductive effect of the adjacent carboxyl group and the morpholine nitrogen. During activation (e.g., using HATU/DIEA), the formation of an oxazolone (azlactone) intermediate or direct enolization can occur. Because the morpholine ring is a 6-membered chair, the activation energy for re-protonation from the "wrong" face is lower than in linear amino acids, leading to rapid epimerization (cis

trans).

Troubleshooting Protocol:

- **Switch Base:** Replace DIEA (Diisopropylethylamine) with a weaker base like TMP (2,4,6-Trimethylpyridine) or NMM (N-Methylmorpholine) to reduce proton abstraction at C3.
- **Use Additives:** Always use Oxyma Pure or HOAt. These additives react faster with the activated ester than the oxazolone formation rate.
- **Pre-activation Limit:** Do not pre-activate the acid for more than 30 seconds before adding the amine nucleophile.

Q2: My NMR shows a "doublet of doublets" splitting into complex multiplets after storage in solution. Is this epimerization?

Technical Insight: Yes, this is a hallmark of C3 epimerization. The 3,5-disubstituted morpholine exists in cis and trans diastereomers. The cis isomer (where substituents are typically equatorial/axial to minimize 1,3-diaxial strain depending on N-substitution) can equilibrate to the thermodynamic mixture in protic solvents or basic conditions.

Corrective Action:

- **Solvent Check:** Avoid storing the free acid in DMSO or DMF for prolonged periods (>24 hours) at room temperature.
- **pH Adjustment:** Ensure the solution pH is slightly acidic (pH 4-5) for storage. The zwitterionic form is most stable.

Category B: Oxidative & Environmental Instability

Q3: The white powder has turned faint yellow/brown after 3 months. Is it still usable?

Technical Insight: The color change indicates N-oxidation or the formation of carbamic acid salts.

- **N-Oxidation:** The secondary amine at position 4 reacts with atmospheric oxygen to form the N-oxide or radical degradation products.
- **CO₂ Absorption:** Morpholines are excellent CO₂ scrubbers. The secondary amine reacts with atmospheric CO₂ to form a carbamic acid/carbamate salt, which is unstable and hygroscopic.

Troubleshooting Protocol:

- **Purity Check:** Run an HPLC (Method provided in Section 4). If purity is >95% and the main impurity is the N-oxide (typically elutes earlier on C18), you may repurify.
- **Recovery:** Recrystallize from hot Ethanol/Water (9:1). The oxidized impurities often remain in the supernatant.

Q4: The compound has become a sticky gum. Can I dry it back to a solid?

Technical Insight: The compound is highly hygroscopic. The formation of a gum suggests water absorption has disrupted the crystal lattice, potentially facilitating hydrolysis or microbial growth.

Corrective Action:

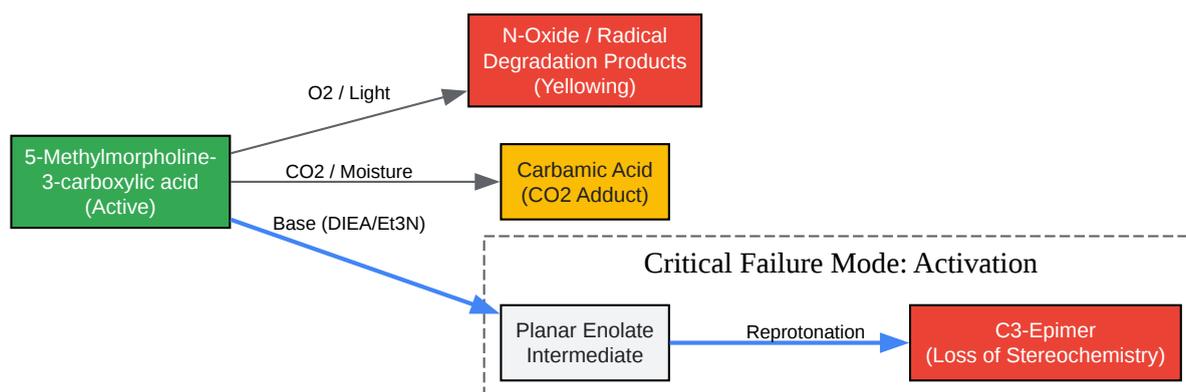
- **Lyophilization:** Dissolve the gum in water, freeze, and lyophilize.

- Storage: Store strictly in a desiccator at -20°C.

Visualizing Degradation Pathways

The following diagram illustrates the two primary failure modes: Oxidative degradation of the amine and Base-Catalyzed Racemization at the

-carbon.



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Figure 1: Primary degradation and racemization pathways. Note that base-mediated enolization is the most critical risk during experimental use.

Validated Experimental Protocols

Protocol A: Purity Assessment via HPLC

Use this method to distinguish between the active compound, its enantiomer/diastereomer, and degradation products.

Parameter	Condition
Column	C18 Chiral Column (e.g., Chiralpak ZWIX(+)) or equivalent for amino acids)
Mobile Phase A	10 mM Ammonium Acetate (pH 4.5)
Mobile Phase B	Acetonitrile
Gradient	5% B to 60% B over 20 minutes
Flow Rate	1.0 mL/min
Detection	UV at 210 nm (Amide/Carboxyl) & CAD (Charged Aerosol)
Sample Prep	Dissolve 1 mg/mL in Mobile Phase A. Inject immediately.

Interpretation:

- Main Peak: ~8-12 min (Active Isomer).
- Early Eluter: N-Oxide impurities (more polar).
- Late Eluter: Diastereomer (Epimer at C3).

Protocol B: Racemization-Free Coupling

Standard operating procedure for incorporating this amino acid into peptides.

- Dissolve 1.0 eq of **5-Methylmorpholine-3-carboxylic acid** in DMF (Anhydrous).
- Add 1.0 eq of Oxyma Pure (Ethyl cyanoglyoxylate-2-oxime).
- Cool the mixture to 0°C.
- Add 1.1 eq of DIC (Diisopropylcarbodiimide). Avoid HBTU/HATU with DIEA if possible.
- Activate for exactly 2 minutes.

- Add the amine component (peptide resin or free amine).
- React for 1-2 hours at room temperature.
- Monitor via LCMS.

Storage & Handling Summary

Condition	Recommendation	Reason
Temperature	-20°C (Long term)	Slows oxidative kinetics and thermal epimerization.
Atmosphere	Argon or Nitrogen	Prevents CO ₂ absorption (Carbamate formation) and Oxidation.
Container	Amber Glass Vial	Blocks UV light which can catalyze radical oxidation of amines.
Desiccant	Silica Gel / P2O5	Prevents hygroscopic clumping and hydrolysis.

References

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